

What is Danofloxacin-D3 and its primary use in research

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Compound of Interest

Compound Name: Danofloxacin-D3

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Danofloxacin-D3: A Technical Guide for Researchers

An In-depth Whitepaper on the Application of **Danofloxacin-D3** in Quantitative Research

This technical guide provides a comprehensive overview of **Danofloxacin-D3** for researchers, scientists, and drug development professionals. **Danofloxacin-D3** is the deuterium-labeled form of Danofloxacin, a synthetic fluoroquinolone antibiotic used in veterinary medicine.^[1] Its primary application in research is as an internal standard for the accurate quantification of Danofloxacin in complex biological matrices through isotope dilution mass spectrometry.

Core Concepts: The Role of an Isotope-Labeled Internal Standard

In quantitative analysis, particularly in liquid chromatography-mass spectrometry (LC-MS), an ideal internal standard (IS) is a compound that is chemically identical to the analyte but has a different mass. **Danofloxacin-D3**, with three deuterium atoms replacing three hydrogen atoms, serves this purpose perfectly for Danofloxacin analysis. The key advantages of using a stable isotope-labeled internal standard like **Danofloxacin-D3** include:

- **Correction for Matrix Effects:** Biological samples (e.g., plasma, tissue) can suppress or enhance the ionization of the analyte in the mass spectrometer, leading to inaccurate

quantification. Since **Danofloxacin-D3** has nearly identical physicochemical properties to Danofloxacin, it experiences the same matrix effects, allowing for accurate correction.

- **Compensation for Sample Loss:** During the multi-step process of sample preparation (e.g., extraction, cleanup), some of the analyte may be lost. The internal standard is added at the beginning of this process, and any loss of the analyte will be mirrored by a proportional loss of the internal standard, ensuring the final analyte-to-IS ratio remains constant.
- **Improved Precision and Accuracy:** By normalizing for variations in sample preparation, injection volume, and instrument response, the use of an isotope-labeled internal standard significantly enhances the precision and accuracy of the quantitative results.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of both Danofloxacin and its deuterated analog is crucial for method development and data interpretation.

Property	Danofloxacin	Danofloxacin-D3
Chemical Formula	C ₁₉ H ₂₀ FN ₃ O ₃	C ₁₉ H ₁₇ D ₃ FN ₃ O ₃
Molecular Weight	357.38 g/mol	360.40 g/mol
CAS Number	112398-08-0	1217860-94-0 (mesylate salt)
Appearance	White to off-white crystalline powder	White to off-white solid
Mechanism of Action	Inhibition of bacterial DNA gyrase and topoisomerase IV, leading to disruption of DNA replication and repair.	Same as Danofloxacin (as it is used as a tracer, not for its pharmacological effect in research applications).

Primary Use in Research: Quantitative Analysis

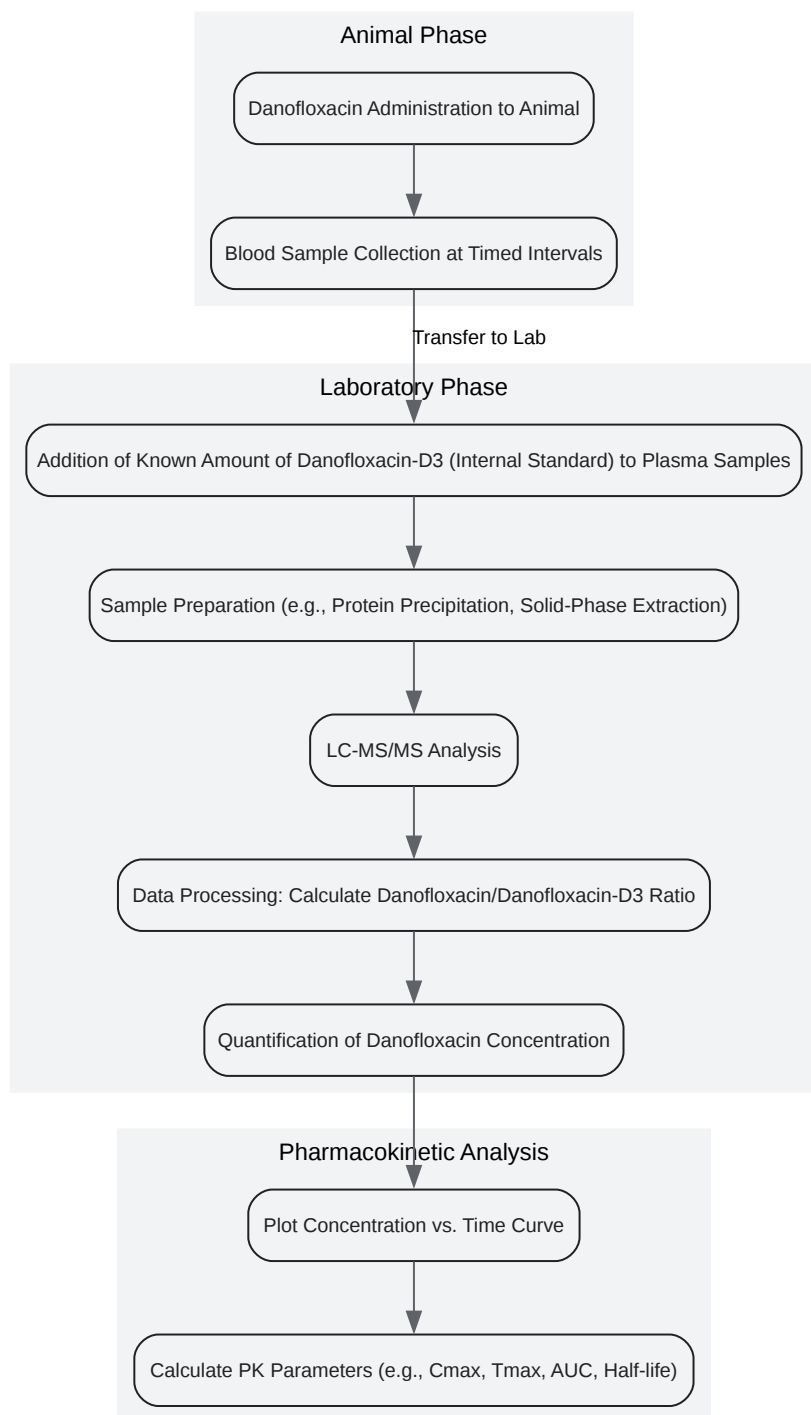
The predominant use of **Danofloxacin-D3** is as an internal standard in quantitative analytical methods, most notably in pharmacokinetic studies and residue analysis.

Pharmacokinetic Studies

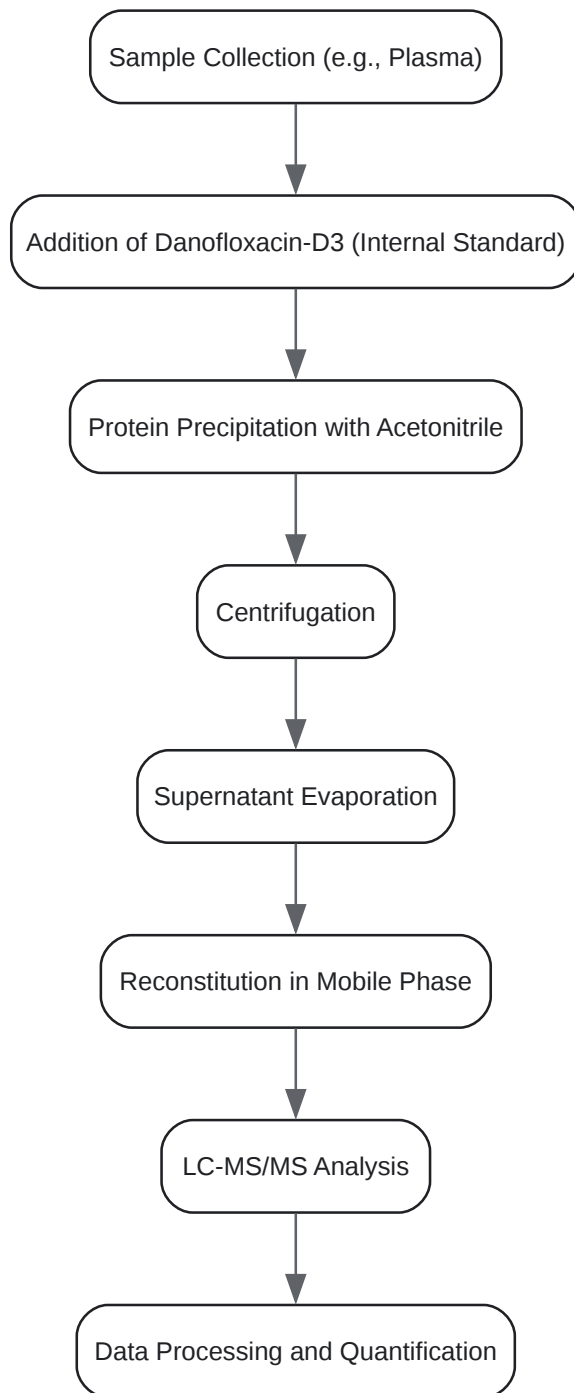
Pharmacokinetic (PK) studies are essential in drug development to understand the absorption, distribution, metabolism, and excretion (ADME) of a drug. Accurate quantification of the drug in biological fluids like plasma and tissues over time is critical.

A typical workflow for a pharmacokinetic study of Danofloxacin in an animal model, such as cattle, would involve the administration of a defined dose of Danofloxacin.^[2] Blood samples are then collected at various time points. In the laboratory, a known amount of **Danofloxacin-D3** is added to each plasma sample before processing. The samples are then extracted, and the concentrations of both Danofloxacin and **Danofloxacin-D3** are measured by LC-MS/MS. The ratio of the Danofloxacin peak area to the **Danofloxacin-D3** peak area is used to calculate the exact concentration of Danofloxacin in the original plasma sample.

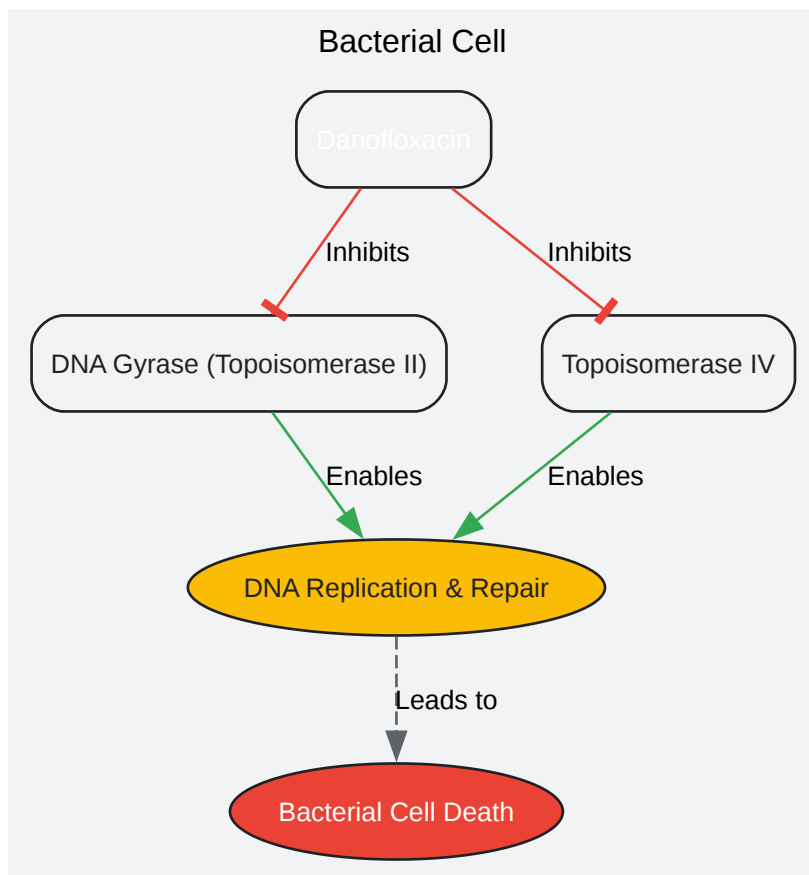
Pharmacokinetic Study Workflow with Internal Standard



Analytical Workflow for Danofloxacin Quantification



Simplified Mechanism of Action of Danofloxacin



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